

# (S)-Methyl 2-hydroxybutanoate: Proper Disposal & Handling Guide

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## Compound of Interest

Compound Name: (S)-Methyl 2-hydroxybutanoate

CAS No.: 73349-08-3

Cat. No.: B1588759

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## Executive Summary & Hazard Identification

**(S)-Methyl 2-hydroxybutanoate** (CAS: 63505-59-7) is an alpha-hydroxy ester used frequently as a chiral building block. While often perceived as a benign intermediate, its physical properties dictate strict adherence to flammable solvent disposal protocols.

**Critical Safety Alert:** The flash point of methyl 2-hydroxybutanoate isomers typically falls between 42°C and 49°C. This places it below the 60°C threshold, legally classifying it as Ignitable Waste (D001) under RCRA regulations.

Immediate Action Required:

- Segregate from oxidizers immediately.
- Classify as Non-Halogenated Flammable Organic Waste.
- Do NOT pour down the drain (despite water solubility).

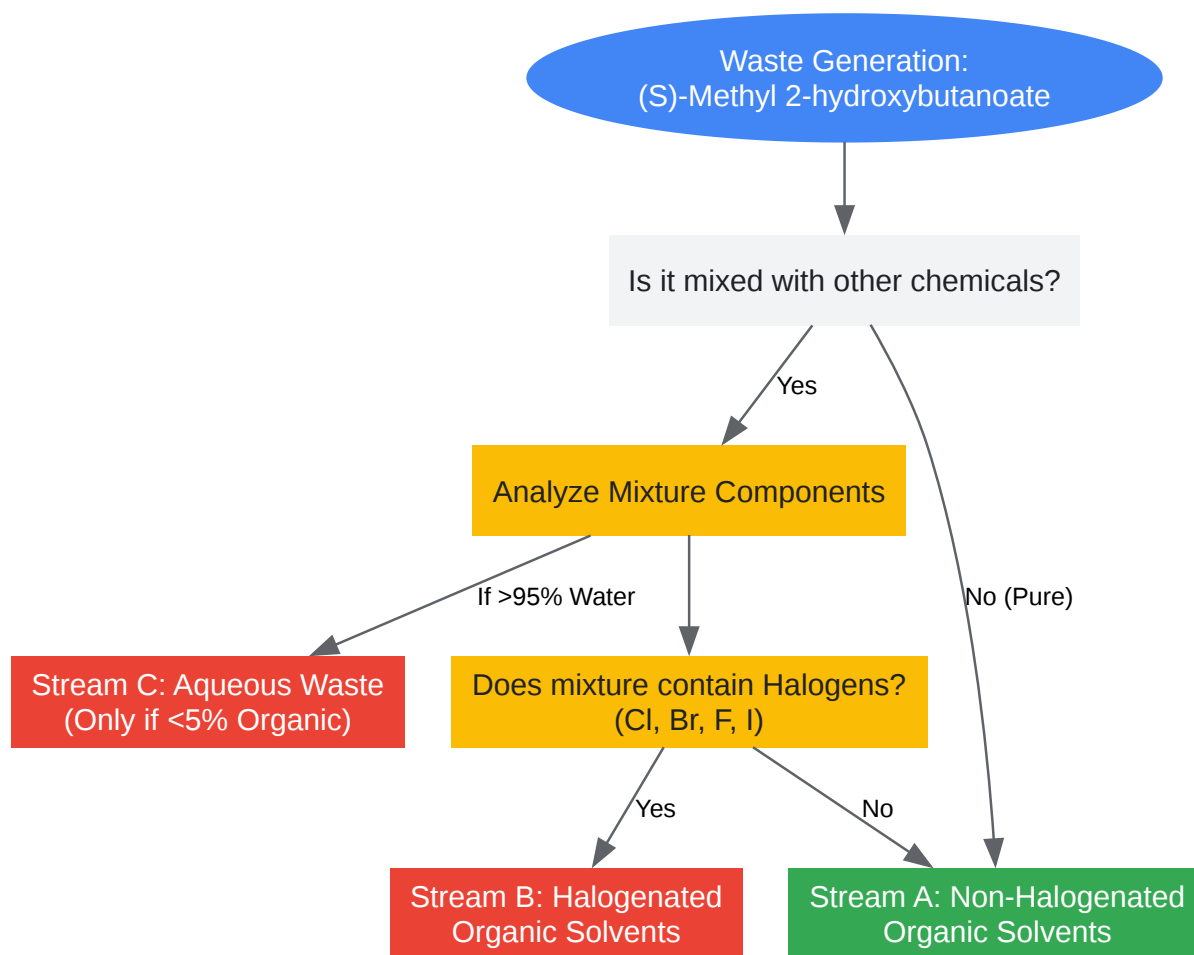
## Technical Profile & Waste Characterization

Effective disposal requires understanding the physicochemical drivers behind the waste stream selection.

Property	Value / Classification	Operational Implication
Flash Point	~42–49°C (Closed Cup)	High Risk: Vapors can travel to ignition sources. Must be stored in grounded flammables cabinets.
Water Solubility	Soluble	Risk: High mobility in water systems. Strict prohibition on sink disposal to prevent BOD loading and sewer explosion risks.
Reactivity	Stable; Hydrolyzes in strong acid/base	Avoid mixing with strong acids/bases in waste containers to prevent exothermic hydrolysis and pressure buildup.
RCRA Code	D001 (Ignitable)	Federal requirement for thermal treatment (incineration) or fuel blending.
Halogen Content	None	Assign to Non-Halogenated stream to reduce disposal costs and incineration complexity.

## Disposal Decision Logic (Workflow)

The following decision tree illustrates the logic for segregating **(S)-Methyl 2-hydroxybutanoate**. This workflow ensures compliance with EPA regulations and minimizes cross-contamination risks.



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Figure 1: Segregation logic for organic esters. **(S)-Methyl 2-hydroxybutanoate** defaults to the Non-Halogenated stream unless mixed with chlorinated solvents (e.g., DCM).

## Step-by-Step Disposal Protocol

### Phase 1: Pre-Disposal Segregation

Objective: Prevent dangerous chemical interactions within the waste container.

- Identify Co-Contaminants: If the **(S)-Methyl 2-hydroxybutanoate** was used in a reaction, verify that no strong oxidizers (e.g., concentrated Nitric Acid, Peroxides) or reactive metals are present.

- Why? Esters are organic fuels; mixing with oxidizers in a closed waste drum can lead to rapid pressurization or explosion.
- Select Container: Use High-Density Polyethylene (HDPE) or safety-coated glass containers. Ensure the cap has a chemically resistant liner (PTFE).

## Phase 2: Collection & Labeling

Objective: Maintain "Cradle-to-Grave" tracking compliance.

- Labeling: Attach a hazardous waste tag before adding the first drop of waste.
- Composition: Write the full chemical name: "**(S)-Methyl 2-hydroxybutanoate**." Do not use abbreviations or structural formulas alone.
- Hazard Checkboxes: Check "Flammable" and "Irritant."

## Phase 3: Transfer & Storage

Objective: Minimize static discharge risks.

- Grounding: If transferring large volumes (>4L) from metal drums, ensure the receiving container is grounded.
- Funnel Use: Use a funnel with a flash arrestor if available.
- Satellite Accumulation: Store the container in a designated "Satellite Accumulation Area" (SAA) at or near the point of generation.
- Cap Management: Keep the container closed at all times except when adding waste.
  - Regulatory Note: "Open containers" are the #1 EPA violation in laboratories.

## Spill Contingency Plan

In the event of a spill of **(S)-Methyl 2-hydroxybutanoate**:

- Evacuate & Ventilate: Immediately alert nearby personnel and increase ventilation. The flash point is low (~42°C), so vapors can ignite easily.

- Eliminate Ignition Sources: Turn off hot plates, stirrers, and open flames.
- PPE Upgrade: Wear splash goggles, a fire-resistant lab coat, and Butyl rubber or Nitrile gloves. (Note: Thin nitrile gloves offer only splash protection; change immediately upon contact).
- Absorption:
  - Small Spill (<500 mL): Absorb with paper towels or spill pads. Place used absorbents into a solid hazardous waste bag labeled "Flammable Solids."
  - Large Spill (>500 mL): Use vermiculite or clay-based absorbent. Do not use combustible materials like sawdust.
- Final Cleanup: Clean the surface with a detergent solution to remove the oily ester residue.

## References

- U.S. Environmental Protection Agency (EPA). (2023). Defining Hazardous Waste: Listed, Characteristic and Mixed Radiological Wastes. Retrieved October 26, 2023, from [\[Link\]](#)
- PubChem. (n.d.). Methyl 2-hydroxybutanoate Compound Summary. National Library of Medicine. Retrieved October 26, 2023, from [\[Link\]](#)
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